

IUPAC name for C₉H₅F₃O₅ dicarboxylic acid

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Compound of Interest

Compound Name: 2-(Trifluoromethoxy)terephthalic acid

Cat. No.: B065943

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An In-depth Technical Guide on 4-(Trifluoromethyl)benzene-1,2-dicarboxylic Acid

This technical guide provides a comprehensive overview of 4-(trifluoromethyl)benzene-1,2-dicarboxylic acid, a key intermediate in the synthesis of various functional molecules. This document is intended for researchers, scientists, and professionals in the fields of chemical synthesis and drug development.

Chemical Identity and Properties

The compound with the molecular formula C₉H₅F₃O₄ is identified as 4-(trifluoromethyl)phthalic acid. Phthalic acid is the common name for benzene-1,2-dicarboxylic acid. Therefore, the systematic IUPAC name for this compound is 4-(trifluoromethyl)benzene-1,2-dicarboxylic acid.

Physicochemical Data

A summary of the key physicochemical properties of 4-(trifluoromethyl)benzene-1,2-dicarboxylic acid is presented in the table below.

Property	Value	Reference
IUPAC Name	4-(Trifluoromethyl)benzene-1,2-dicarboxylic acid	
Common Name	4-(Trifluoromethyl)phthalic acid	[1]
CAS Number	835-58-5	[1][2][3]
Molecular Formula	C ₉ H ₅ F ₃ O ₄	[2][4]
Molecular Weight	234.13 g/mol	[5][2]
Appearance	White to off-white solid	[3]
Melting Point	151 °C - 178 °C	[2][3][6]
Boiling Point	350.9 ± 42.0 °C (Predicted)	[3]
Density	1.581 ± 0.06 g/cm ³ (Predicted)	[3]
pKa	2.74 ± 0.10 (Predicted)	[3]

Synthesis Protocol

A detailed experimental protocol for the synthesis of 4-(trifluoromethyl)phthalic acid is outlined below.[6]

Materials and Reagents

- Methyl 2-cyano-4-trifluoromethyl-benzoate (102.3 g)
- Sodium hydroxide pellets (108 g)
- Water (900 cc)
- Methanol (1,900 cc)
- Animal charcoal (0.6 g)
- Hydrochloric acid (d = 1.19) (100 cc)

- Ethyl ether (2.25 liters)
- Anhydrous magnesium sulphate (40 g)

Procedure

- A mixture of methyl 2-cyano-4-trifluoromethyl-benzoate, sodium hydroxide pellets, water, and methanol is heated to reflux for 12 hours.
- The resulting solution is decolorized with animal charcoal.
- After filtration, hydrochloric acid is added to the solution.
- The mixture is then extracted with ethyl ether.
- The organic layer is dried over anhydrous magnesium sulphate.
- Following filtration and concentration of the filtrate, 4-(trifluoromethyl)phthalic acid is obtained.

Synthesis Workflow Diagram

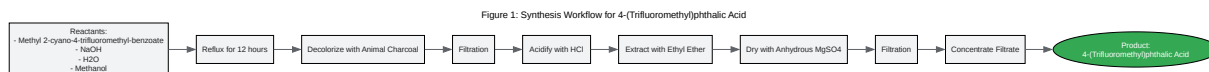
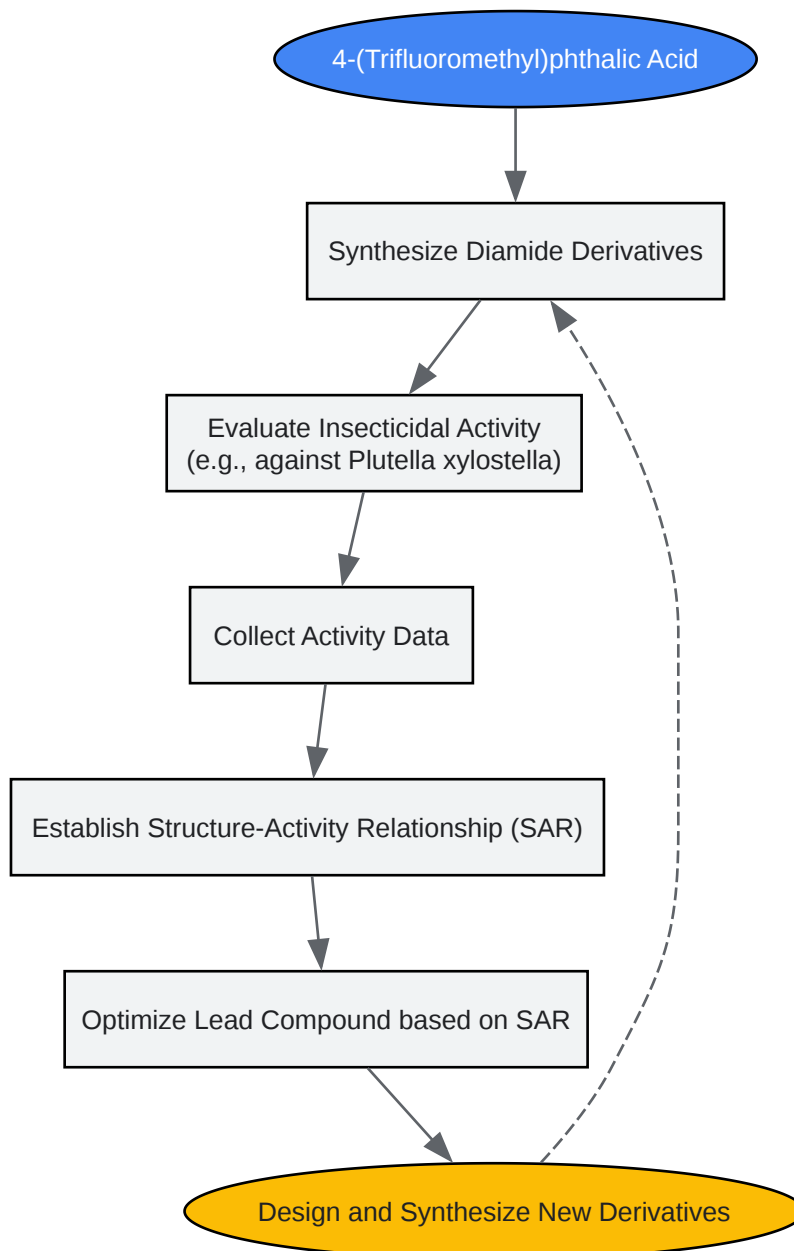


Figure 2: Logical Workflow for SAR Studies of Phthalic Acid Diamide Derivatives



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